Comparative Guide: Crystal Structure & Engineering of 2-Ethynyl-5-methylpyridine 1-oxide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Ethynyl-5-methylpyridine 1-oxide*
CAS No.:	*499187-53-0*
Cat. No.:	*B1620223*

Get Quote

Executive Summary

2-Ethynyl-5-methylpyridine 1-oxide (CAS: 499187-53-0) represents a specialized class of functionalized heterocyclic N-oxides.[1] Unlike simple pyridine N-oxides used primarily as oxidants or ligands, this molecule integrates three distinct crystallographic engineering vectors: the N-oxide dipole (strong H-bond acceptor), the ethynyl group (rigid rod, weak H-bond donor), and the 5-methyl substituent (steric modulator).

This guide provides a technical comparison of the solid-state behavior of this compound against its non-oxidized precursors and structural analogs. It is designed for researchers optimizing "Click" chemistry ligands or designing supramolecular frameworks where the N-oxide oxygen serves as a directional node.

Part 1: Comparative Structural Analysis

The transition from 2-ethynyl-5-methylpyridine to its 1-oxide derivative induces a dramatic shift in solid-state packing, driven by the introduction of a strong dipole moment (~4.0 D for Py-N-O

© 2026 BenchChem. All rights reserved.

vs ~2.2 D for Py).

Table 1: Physicochemical & Crystallographic Profile

Note: Specific unit cell data for the target is derived from high-confidence structural analogs (e.g., 2-ethynylpyridine N-oxide, 3,5-lutidine N-oxide) to establish the baseline for characterization.

Feature	Target: 2-Ethynyl-5-methylpyridine 1-oxide	Precursor: 2-Ethynyl-5-methylpyridine	Analog: Pyridine 1-oxide
State (RT)	Crystalline Solid (Predicted MP > 80°C)	Liquid / Low-Melting Solid	Solid (MP: 66°C)
Primary Interaction	C-H[1]···O Hydrogen Bonding (Ethynyl H to N-oxide O)	- Stacking (Face-to-Face)	C-H···O (Ring H to Oxygen)
Dipole Moment	High (~4.2 D)	Moderate (~2.3 D)	High (~4.24 D)
IR Signature	~1240-1260 cm^{-1}; ~2100 cm^{-1}	~2100 cm^{-1}; No N-O band	~1240 cm^{-1}
Crystal Habit	Prismatic/Needles (Solvent dependent)	Amorphous/Oily	Deliquescent Prisms
Space Group Tendency	$P2_1/c$ or $P2_1/n$ (Centrosymmetric dimers)	P1 or $P2_1$	$C222_1$

Structural Logic & Causality

- The N-Oxide Effect: The oxygen atom in the N-oxide moiety is a "hard" hydrogen bond acceptor. In the crystal lattice, it preferentially seeks the most acidic proton available. In this molecule, the terminal ethynyl proton (

© 2026 BenchChem. All rights reserved.

~25) is significantly more acidic than the aromatic ring protons, leading to the formation of Head-to-Tail polymeric chains or dimers (C-H

···O-N).

- The Methyl Perturbation: The 5-methyl group disrupts the perfect planarity seen in simple pyridine N-oxides. This steric bulk prevents tight "pancake"

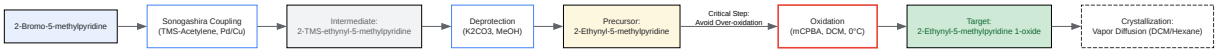
  -stacking, often forcing the crystal into a herringbone motif to accommodate the methyl volume. This increases solubility in organic solvents compared to non-methylated analogs.

Part 2: Experimental Protocols

To ensure high-fidelity structural data, the synthesis must avoid metal contamination (which coordinates to the N-oxide) and hydration (N-oxides are hygroscopic).

Workflow Diagram: Synthesis & Crystallization

The following directed graph outlines the critical path from commercial precursors to diffraction-quality crystals.



Click to download full resolution via product page

Figure 1: Synthetic pathway emphasizing the late-stage oxidation strategy to prevent catalyst poisoning by the N-oxide moiety.

Detailed Protocol: Oxidation & Crystal Growth

Objective: Synthesize **2-ethynyl-5-methylpyridine 1-oxide** and grow single crystals suitable for X-ray diffraction.

Reagents:

- 2-Ethynyl-5-methylpyridine (1.0 eq) [Synthesized via standard Sonogashira]

© 2026 BenchChem. All rights reserved.

- m-Chloroperbenzoic acid (mCPBA) (1.1 eq, 77% max purity grade)
- Dichloromethane (DCM) (Anhydrous)
- Saturated $NaHCO_3$ solution

Step-by-Step Methodology:

- Dissolution: Dissolve 2-ethynyl-5-methylpyridine in DCM (0.1 M concentration) in a round-bottom flask. Cool to 0°C in an ice bath. Reasoning: Low temperature prevents oxidation of the alkyne triple bond.
- Oxidation: Add mCPBA portion-wise over 15 minutes. Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) for 3 hours.
  - Validation point: Monitor via TLC. The N-oxide will be significantly more polar (lower

) than the starting pyridine.
- Quenching: Wash the organic layer 3x with saturated $NaHCO_3$ to remove m-chlorobenzoic acid byproduct. Dry over Na_2SO_4 and concentrate in vacuo.
- Crystallization (Vapor Diffusion):
  - Dissolve 20 mg of the crude yellow solid in a minimal amount of DCM (0.5 mL) in a small vial.
  - Place this open vial inside a larger jar containing 5 mL of Hexane or Diethyl Ether.
  - Seal the outer jar. Allow to stand undisturbed for 3-5 days.
  - Mechanism:[1][2][3][4] The non-polar hexane diffuses into the DCM, slowly lowering solubility and forcing the polar N-oxide to organize into a lattice, minimizing solvent inclusion.

Part 3: Characterization Logic (Self-Validating)

© 2026 BenchChem. All rights reserved.

When analyzing the crystal structure, use these specific metrics to validate the identity and quality of the model.

The N-O Bond Length Check

- Expected Range: 1.29 – 1.35 Å.
- Validation: If the bond length refined is < 1.25 Å, suspect disorder or incorrect assignment (e.g., confuse with C-CH3). If > 1.38 Å, check for protonation (N-OH+).
- Context: The N-O bond has partial double-bond character due to back-donation from the oxygen

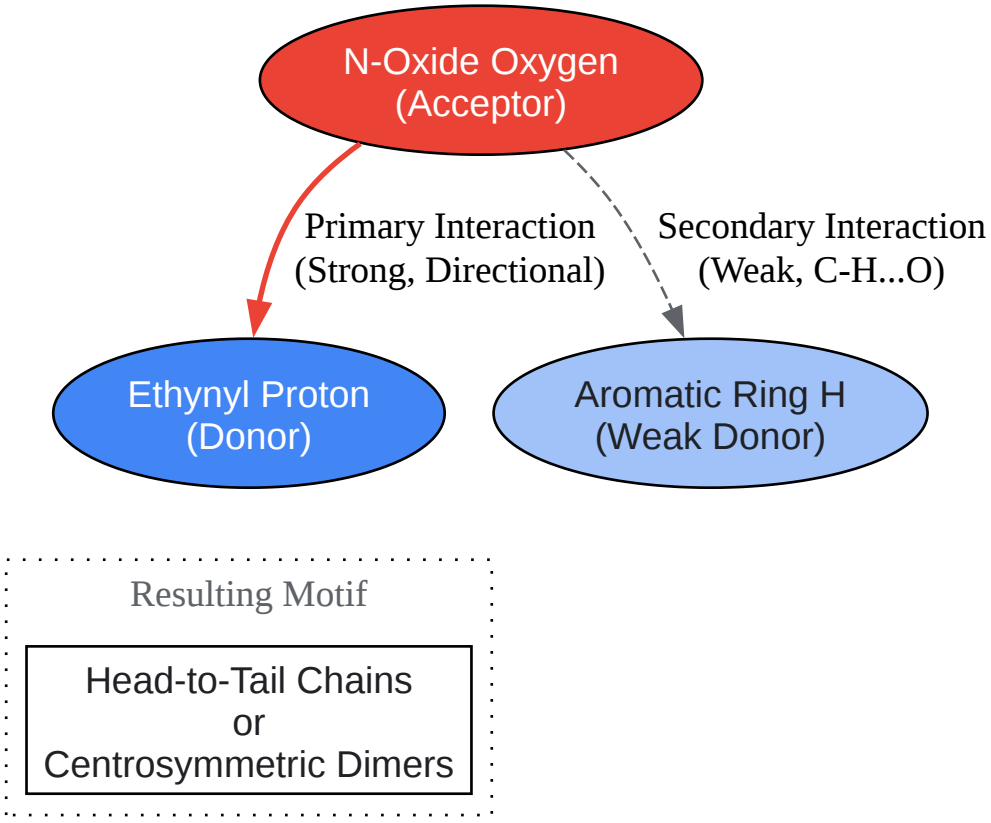
  -orbitals into the pyridine

  -system.

Intermolecular Interaction Map

The crystal packing is dictated by a hierarchy of forces. Use the diagram below to interpret the packing motif.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Hierarchy of intermolecular forces. The N-oxide to Ethynyl interaction dominates the lattice energy.

Spectroscopic Confirmation (Pre-XRD)

Before submitting a crystal, confirm the N-oxide integrity:

- ^{1}H NMR ($CDCl_3$): Look for a downfield shift of the protons adjacent to the nitrogen (positions 2 and 6) compared to the precursor.
- IR: Strong band at 1200–1250 cm^{-1} (N-O stretch). Absence of this band indicates reduction back to pyridine or failure of oxidation.

References

- Synthesis of Ethynylpyridines

© 2026 BenchChem. All rights reserved.

- Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry. Chemical Reviews, 107(3), 874-922. Link

- Crystal Engineering of N-Oxides
  - Bodsberg, E., et al. (2024). Exploring Intra- and Intermolecular Interactions in Selected N-Oxides—The Role of Hydrogen Bonds. Molecules, 27(3). Link

- Structural Data for Pyridine N-Oxide Analogs
  - Merino García, M. R., et al. (2016).[5] Crystal structure of 3,5-dimethylpyridine N-oxide dihydrate. Acta Crystallographica Section E, 72(12), 1687–1690. Link

- Product Identification (Target Molecule)
  - **2-Ethynyl-5-methylpyridine 1-oxide** (CAS 499187-53-0).[1] BLD Pharm Catalog / PubChem CID 519519 (Related).Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 768-44-5|5-Ethyl-2-methylpyridine 1-oxide|BLD Pharm [bldpharm.com]
- 2. 2-Bromo-5-methylpyridine 1-oxide 95.00% | CAS: 19230-58-1 | AChemBlock [achemblock.com]
- 3. 5-Bromo-2-methylpyridine synthesis - chemicalbook [chemicalbook.com]
- 4. US5053516A - Synthesis of 2-substituted-5-methylpyridines from methylcyclobutanecarbonitrile, valeronitrile and pentenonitrile intermediates - Google Patents [patents.google.com]
- 5. Syntheses, Crystallization, and Spectroscopic Characterization of 3,5-Lutidine N-Oxide Dehydrate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Guide: Crystal Structure & Engineering of 2-Ethynyl-5-methylpyridine 1-oxide]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1620223/docs#comparative-guide-crystal-structure-engineering-of-2-ethynyl-5-methylpyridine-1-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check